

# A Technical Guide to Copper (II) Bromide: Properties and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cupric bromide

Cat. No.: B045440

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of copper (II) bromide ( $\text{CuBr}_2$ ), a versatile compound with significant applications in organic synthesis and materials science. This document details its fundamental characteristics, provides experimental protocols for its synthesis and key reactions, and outlines its safety considerations.

## Physical Properties

Copper (II) bromide is a dark brown to black crystalline solid at room temperature.<sup>[1]</sup> It is a deliquescent compound, meaning it readily absorbs moisture from the air.<sup>[2]</sup> The anhydrous form is a grayish-black crystalline powder.<sup>[2][3]</sup>

## Quantitative Physical Data

The key physical properties of copper (II) bromide are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	CuBr <sub>2</sub>	[1][4]
Molar Mass	223.37 g/mol	[2]
Appearance	Grayish-black crystals (anhydrous)	[2]
Melting Point	498 °C (928 °F; 771 K)	[1][2]
Boiling Point	900 °C (1,650 °F; 1,170 K)	[1][2]
Density	4.710 g/cm <sup>3</sup> (solid)	[2]
Crystal Structure	Monoclinic	[2]
Magnetic Susceptibility (χ)	+685.5·10 <sup>-6</sup> cm <sup>3</sup> /mol	[2]

## Solubility

Copper (II) bromide exhibits a high degree of solubility in water, forming a characteristic greenish-blue solution due to the formation of the hexaaquacopper(II) complex, [Cu(H<sub>2</sub>O)<sub>6</sub>]<sup>2+</sup>. [1][5] Its solubility in various solvents is detailed in the table below.

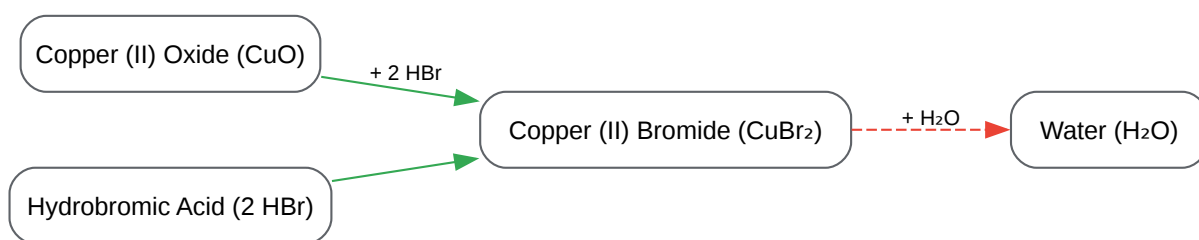
Solvent	Solubility	References
Water	55.7 g/100 mL (at 20 °C)	[2]
Alcohol	Soluble	[2]
Acetone	Soluble	[2]
Ammonia	Soluble	[2]
Benzene	Insoluble	[2]
Ether	Insoluble	[2]
Sulfuric Acid	Insoluble	[2]

## Chemical Properties and Reactions

Copper (II) bromide is a key reagent in organic synthesis, primarily utilized as a brominating agent and a catalyst.[2][6] The copper ion in  $\text{CuBr}_2$  exists in the +2 oxidation state, possessing a  $d^9$  electron configuration, which allows it to readily participate in redox reactions.[1]

## Synthesis of Copper (II) Bromide

A common laboratory-scale synthesis of copper (II) bromide involves the reaction of copper (II) oxide with hydrobromic acid.[1][2]



[Click to download full resolution via product page](#)

**Figure 1:** Synthesis of Copper (II) Bromide.

### Experimental Protocol: Synthesis of Copper (II) Bromide

#### Materials:

- Copper (II) oxide ( $\text{CuO}$ )
- 48% Hydrobromic acid ( $\text{HBr}$ )
- Distilled water
- Stir plate and magnetic stir bar
- Beaker
- Heating mantle or hot plate
- Crystallizing dish

- Phosphorus pentoxide ( $P_2O_5$ ) for dehydration (optional)

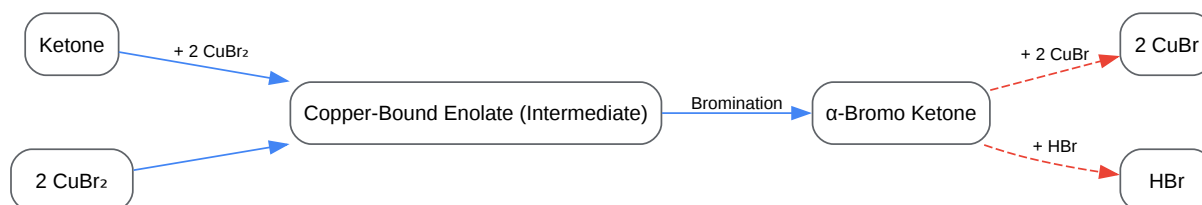
#### Procedure:

- In a well-ventilated fume hood, carefully add a stoichiometric amount of copper (II) oxide to a beaker containing 48% hydrobromic acid, stirring continuously. The reaction is exothermic.
- The reaction mixture will form a dark solution of copper (II) bromide.[1][2]
- To obtain the tetrahydrate form ( $CuBr_2 \cdot 4H_2O$ ), the solution can be cooled to 0 °C to induce crystallization.[2]
- For the anhydrous form, gently heat the solution to evaporate the water. The resulting solid can be further dried in a desiccator over a strong dehydrating agent like phosphorus pentoxide.[2]
- The final product is a grayish-black crystalline solid.[2]

## Alpha-Bromination of Ketones

One of the most significant applications of copper (II) bromide in organic synthesis is the alpha-bromination of ketones.[2][3] This reaction is highly selective and provides a direct method for the formation of  $\alpha$ -bromo ketones, which are valuable intermediates in the synthesis of various organic molecules, including pharmaceuticals.[2][3]

The proposed mechanism involves the formation of a copper-bound enolate, which then undergoes bromination.[1]



[Click to download full resolution via product page](#)

**Figure 2:** Alpha-Bromination of a Ketone using  $\text{CuBr}_2$ .

## Experimental Protocol: Alpha-Bromination of a Ketone

## Materials:

- Ketone substrate
- Copper (II) bromide ( $\text{CuBr}_2$ )
- Chloroform
- Ethyl acetate
- Reflux apparatus (round-bottom flask, condenser)
- Heating mantle
- Magnetic stir bar and stir plate

## Procedure:

- Dissolve the ketone in a mixture of chloroform and ethyl acetate in a round-bottom flask.
- Add two equivalents of copper (II) bromide to the solution.[2]
- Heat the mixture to reflux with stirring. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The solid copper (I) bromide formed during the reaction can be removed by filtration.
- The filtrate is then concentrated under reduced pressure, and the resulting crude  $\alpha$ -bromo ketone can be purified by column chromatography or recrystallization.[2]

## Spectroscopic Properties

Detailed spectroscopic data for pure, solid copper (II) bromide is not widely available in standard literature due to its physical state and electronic properties.

- **NMR Spectroscopy:** As a paramagnetic substance, copper (II) is generally not amenable to standard NMR spectroscopic analysis.[\[7\]](#)
- **UV-Vis Spectroscopy:** The UV-Vis spectrum of aqueous solutions of copper (II) bromide is dominated by the broad absorption of the  $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$  complex.[\[1\]](#) The spectra of various copper (II) bromide complexes with different ligands have been studied to understand their electronic structures.[\[8\]](#)[\[9\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum of solid copper (II) bromide is expected to show broad features characteristic of inorganic salts. Specific vibrational modes are typically studied in the context of its coordination complexes.[\[10\]](#)[\[11\]](#)

## Applications in Research and Development

Beyond its role in ketone bromination, copper (II) bromide has several other notable applications:

- **Catalyst in Organic Synthesis:** It serves as a catalyst in various organic reactions, including certain oxidation and cross-coupling reactions.[\[5\]](#)[\[6\]](#)
- **Laser Technology:** Copper bromide is used as the lasing medium in copper vapor lasers, which produce yellow and green light and have applications in dermatology and high-speed imaging.[\[2\]](#)
- **Electrochemical Devices:** Its electrochemical properties make it a subject of research for enhancing the performance of batteries, fuel cells, and sensors.[\[1\]](#)

## Safety and Handling

Copper (II) bromide is a hazardous substance and should be handled with appropriate safety precautions.

## Hazard Identification

Hazard	Description	References
Acute Toxicity (Oral)	Harmful if swallowed.	[8][9]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage.	[8][9]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects.	[9]

## Handling and Storage

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection when handling.[8]
- Handling: Use in a well-ventilated area or under a fume hood. Avoid breathing dust. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[8]
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container. It is deliquescent and sensitive to moisture.[8] Store away from incompatible materials such as alkali metals.[8]

This guide provides a foundational understanding of the key physical and chemical properties of copper (II) bromide. For specific applications, researchers are encouraged to consult the primary literature and relevant safety data sheets.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. A Simple Catalytic Mechanism for the Direct Coupling of  $\alpha$ -Carbonyls with Functionalized Amines: A One-Step Synthesis of Plavix - PMC [pmc.ncbi.nlm.nih.gov]
2. baxendalegroup.awh.durham.ac.uk [baxendalegroup.awh.durham.ac.uk]

- 3. researchgate.net [researchgate.net]
- 4. Copper(II) bromide - Wikipedia [en.wikipedia.org]
- 5. masterorganicchemistry.com [masterorganicchemistry.com]
- 6. researchgate.net [researchgate.net]
- 7. (Cu) Copper NMR [chem.ch.huji.ac.il]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Cupric bromide(7789-45-9) IR Spectrum [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to Copper (II) Bromide: Properties and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045440#physical-and-chemical-properties-of-copper-ii-bromide]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)



